

Unraveling the Structure of Acyl Peroxides: A Technical Guide

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Compound of Interest

Compound Name: *Acetylpropionyl peroxide*

Cat. No.: *B15484938*

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A Note on Nomenclature: The term "**acetylpropionyl peroxide**" is not standard in chemical literature. It is likely a conflation of two distinct compounds: diacetyl peroxide and dipropionyl peroxide. This guide will address the structure elucidation of both of these compounds, which are members of the diacyl peroxide family. Diacyl peroxides are characterized by the peroxide functional group ($-O-O-$) flanked by two acyl groups.

This technical guide provides an in-depth overview of the methodologies used to elucidate the structures of diacetyl peroxide and dipropionyl peroxide, catering to researchers, scientists, and professionals in drug development.

Physicochemical Properties

A summary of the key physicochemical properties of diacetyl peroxide and dipropionyl peroxide is presented below. These properties are fundamental to their handling, characterization, and application.

Property	Diacetyl Peroxide	Dipropionyl Peroxide
Chemical Formula	C ₄ H ₆ O ₄ [1]	C ₆ H ₁₀ O ₄ [2]
Molar Mass	118.088 g/mol [1]	146.14 g/mol [3]
Appearance	Colorless crystals or oily liquid[1]	Available as a 25% solution[3]
Melting Point	30 °C (86 °F; 303 K)[1]	Not available for pure substance
Boiling Point	63 °C at 21 mmHg[1]	Not available for pure substance
Density	1.163 g/cm ³ [1]	Not available for pure substance
CAS Number	110-22-5[1]	3248-28-0[2]
IUPAC Name	Acetic peroxyanhydride[1]	Propanoyl propaneperoxoate[3]
SMILES	O=C(OOC(=O)C)C[1]	CCC(=O)OOC(=O)CC[3]

Synthesis and Experimental Protocols

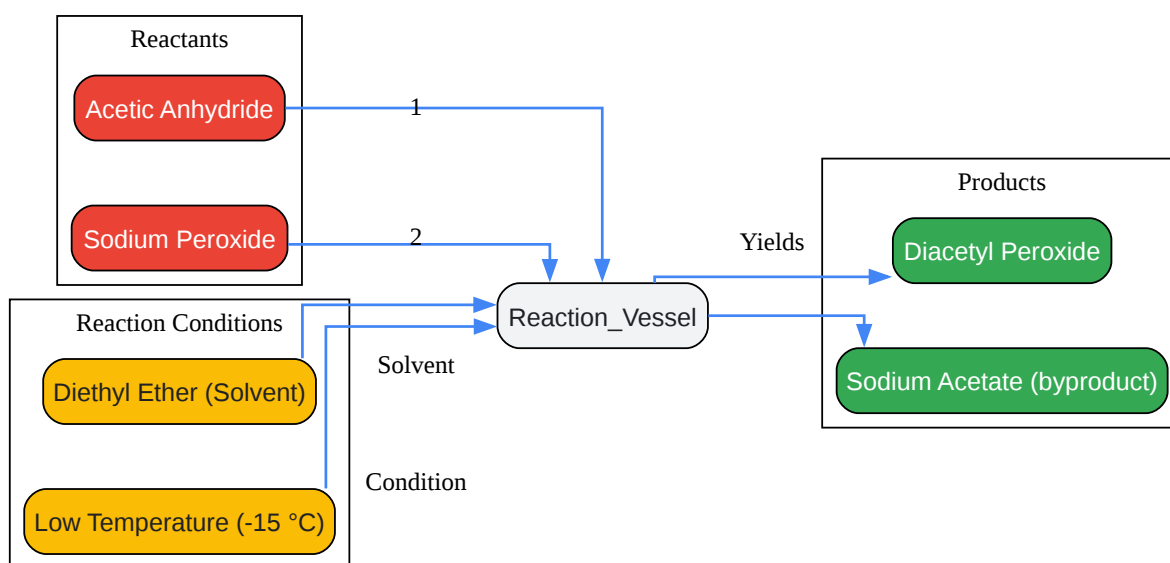
The synthesis of diacyl peroxides like diacetyl and dipropionyl peroxide generally involves the reaction of an acid anhydride or acid chloride with a source of peroxide, such as hydrogen peroxide or sodium peroxide, under controlled temperature conditions.[1][4] These compounds are highly explosive and shock-sensitive, necessitating extreme caution and the use of dilute solutions.[1]

General Synthesis of Diacetyl Peroxide

A common laboratory-scale synthesis involves the reaction of acetic anhydride with sodium peroxide in an ethereal solvent at low temperatures.[4]

Protocol:

- A mixture of acetic anhydride and diethyl ether is prepared in a reaction vessel and cooled to approximately -15 °C.
 - Sodium peroxide is added to the cooled mixture.
 - Finely crushed ice is then added portion-wise over a period of 10 minutes while maintaining vigorous agitation and low temperature.[4]
 - The agitation is continued for an additional 10 minutes after the ice addition is complete.
 - The ethereal layer containing the diacetyl peroxide is separated.
 - The ethereal solution is then dried over a suitable drying agent like calcium chloride.
 - The ether is allowed to evaporate at room temperature to yield crystalline diacetyl peroxide.
- [4]

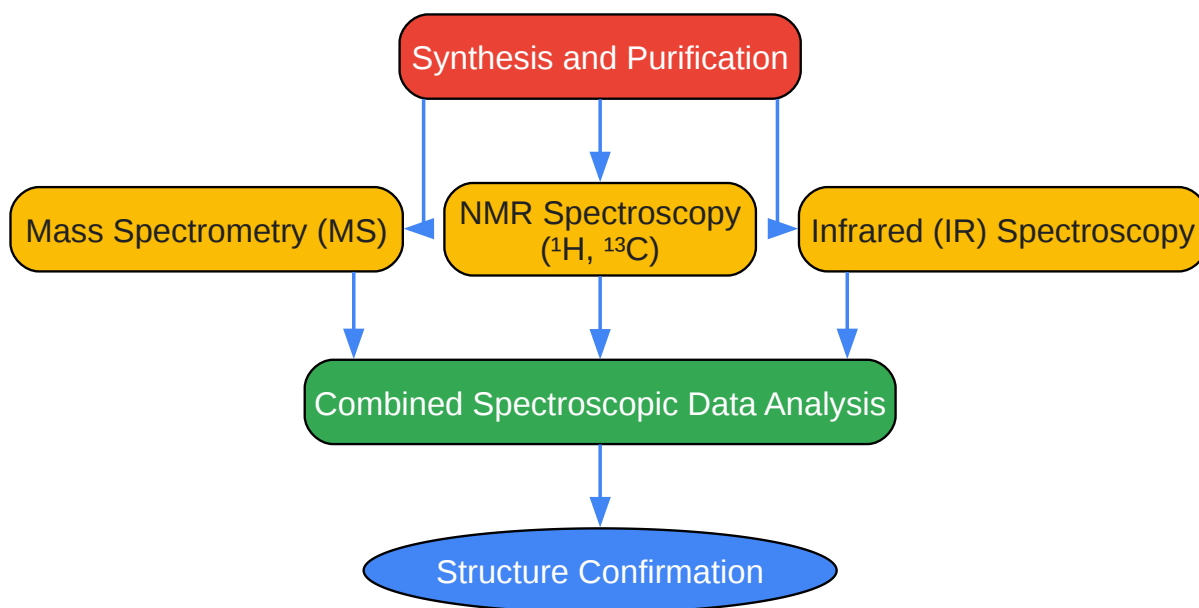


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Synthesis of Diacetyl Peroxide

Structure Elucidation Workflow

The structural confirmation of diacyl peroxides relies on a combination of spectroscopic techniques. Each technique provides unique information about the molecular structure.



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Structure Elucidation Workflow

Mass Spectrometry (MS)

Mass spectrometry is used to determine the molecular weight and fragmentation pattern of the molecule.

- Expected Data for Diacetyl Peroxide (C₄H₆O₄): The molecular ion peak ([M]⁺) would be observed at m/z = 118.0266. Common fragments would include the acetyl radical (CH₃CO•, m/z = 43) and subsequent loss of CO₂.
- Expected Data for Dipropionyl Peroxide (C₆H₁₀O₄): The molecular ion peak would be observed at m/z = 146.0579. Fragmentation would likely involve the propionyl radical

($\text{CH}_3\text{CH}_2\text{CO}\cdot$, $m/z = 57$).

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed information about the hydrogen and carbon environments within the molecule.

^1H NMR:

- Diacetyl Peroxide: A single sharp singlet would be expected for the six equivalent methyl protons ($2 \times \text{CH}_3$). The chemical shift would be in the region of 2.2-2.3 ppm.
- Dipropionyl Peroxide: Two signals would be anticipated: a triplet for the six methyl protons ($2 \times \text{CH}_3$) and a quartet for the four methylene protons ($2 \times \text{CH}_2$).

^{13}C NMR:

- Diacetyl Peroxide: Two distinct signals would be expected: one for the methyl carbons and another for the carbonyl carbons.
- Dipropionyl Peroxide: Three signals would be anticipated: one for the methyl carbons, one for the methylene carbons, and one for the carbonyl carbons.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in the molecule. For diacyl peroxides, the most characteristic absorption bands are:

- C=O Stretch: A strong, sharp absorption band is expected in the region of $1750\text{-}1820\text{ cm}^{-1}$. The exact position can be influenced by the electronic effects of the alkyl groups.
- O-O Stretch: A weak to medium absorption band is expected in the region of $820\text{-}890\text{ cm}^{-1}$. This band can sometimes be difficult to identify due to its weakness.
- C-O Stretch: Absorption bands corresponding to the C-O single bonds are also expected.

Decomposition Pathway

Diacyl peroxides are known to be unstable and can decompose, often initiated by heat or light. The decomposition proceeds via homolytic cleavage of the weak O-O bond to form acyloxy radicals. These radicals can then undergo further reactions, such as decarboxylation to form alkyl radicals and carbon dioxide.



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